

solubility and preparation of (S,S,S)-AHPC-Boc for experiments

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Compound of Interest

Compound Name: (S,S,S)-AHPC-Boc

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Application Notes and Protocols: (S,S,S)-AHPC-Boc

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S,S,S)-AHPC-Boc, also known as (S,S,S)-VH032-Boc, is the stereoisomer of (S,R,S)-AHPC-Boc. In the field of targeted protein degradation, particularly in the development of Proteolysis Targeting Chimeras (PROTACs), **(S,S,S)-AHPC-Boc** serves as a crucial negative control. While the (S,R,S) isomer is an active ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, the (S,S,S) isomer is utilized to demonstrate the stereospecificity of the VHL-ligand interaction and to validate that the observed biological effects of a PROTAC are due to the specific recruitment of VHL.

Physicochemical Properties and Solubility

Proper dissolution of **(S,S,S)-AHPC-Boc** is critical for reliable experimental outcomes. The following tables summarize its solubility in various solvents.

Table 1: In Vitro Solubility of **(S,S,S)-AHPC-Boc**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50	94.22	Requires sonication. Use of hygroscopic DMSO can significantly impact solubility; it is recommended to use newly opened DMSO. [1]

Table 2: Stock Solution Preparation (in DMSO)

Desired Concentration	Mass of (S,S,S)-AHPC-Boc
1 mg	
1 mM	1.8844 mL
5 mM	0.3769 mL
10 mM	0.1884 mL

Experimental Protocols

Preparation of Stock Solutions

Materials:

- (S,S,S)-AHPC-Boc solid
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

Protocol:

- Weigh the desired amount of **(S,S,S)-AHPC-Boc** in a sterile container.
- Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration (refer to Table 2).
- To aid dissolution, sonicate the solution until all solid particles have dissolved.^[1]
- Aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.

Storage and Stability

Proper storage is essential to maintain the integrity of **(S,S,S)-AHPC-Boc** solutions.

Table 3: Storage of **(S,S,S)-AHPC-Boc** Stock Solutions

Storage Temperature	Duration	Storage Conditions
-20°C	1 month	Store under a nitrogen atmosphere. ^[1]
-80°C	6 months	Store under a nitrogen atmosphere. ^[1]

In Vivo Formulation Preparation

For animal studies, **(S,S,S)-AHPC-Boc** can be formulated for administration. The following protocols are based on its active isomer, (S,R,S)-AHPC-Boc, and are expected to be applicable.

Protocol 1: PEG300/Tween-80/Saline Formulation

Materials:

- **(S,S,S)-AHPC-Boc**
- DMSO

- PEG300
- Tween-80
- Saline

Procedure:

- Prepare a stock solution of **(S,S,S)-AHPC-Boc** in DMSO.
- In a sterile tube, add the components in the following order, ensuring complete mixing after each addition:
 - 10% DMSO (from stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- This formulation should result in a clear solution with a solubility of at least 2.5 mg/mL.^[2] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.

Protocol 2: SBE- β -CD Formulation

Materials:

- **(S,S,S)-AHPC-Boc**
- DMSO
- 20% SBE- β -CD in Saline

Procedure:

- Prepare a stock solution of **(S,S,S)-AHPC-Boc** in DMSO.
- Add the components in the following order, mixing thoroughly after each addition:

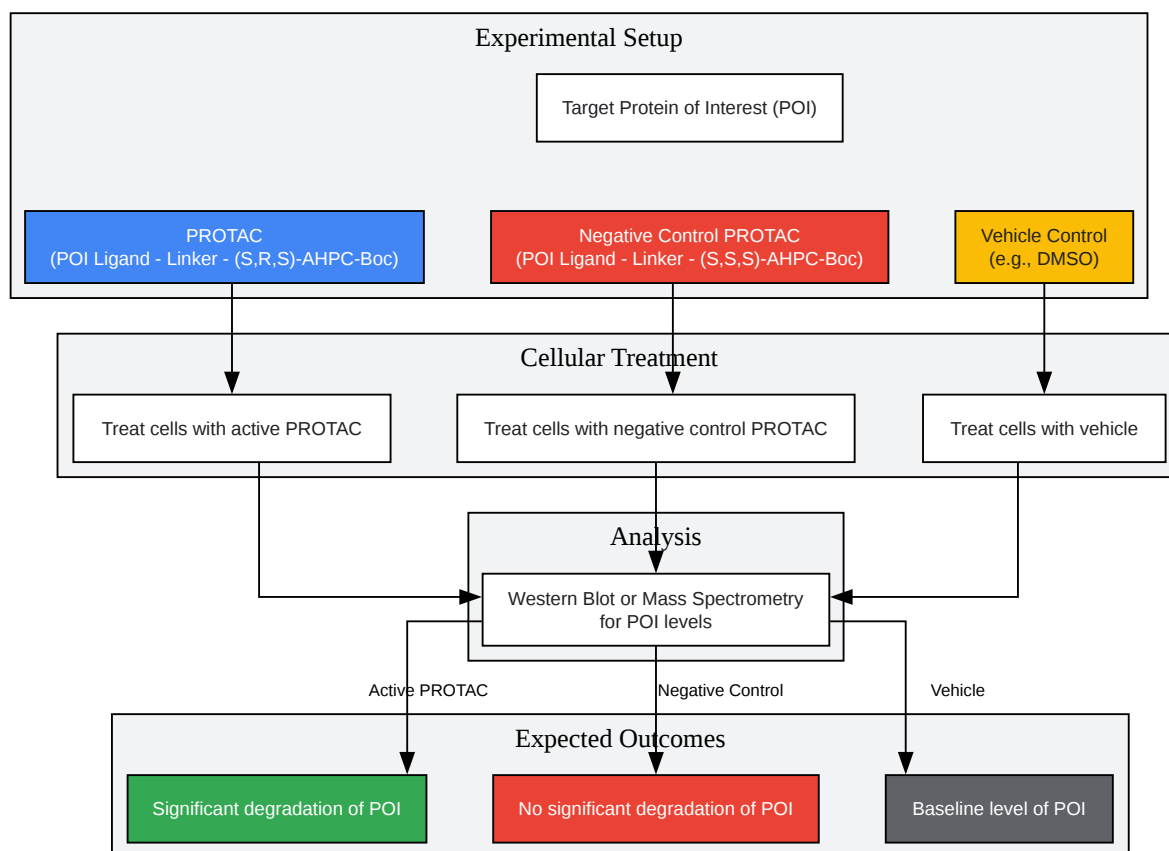
- 10% DMSO (from stock solution)
- 90% (20% SBE- β -CD in Saline)
- This should yield a clear solution with a solubility of at least 2.5 mg/mL.

Note: For in vivo experiments, it is recommended to prepare fresh working solutions daily.

Application in PROTAC Research

The primary application of **(S,S,S)-AHPC-Boc** is as a negative control in experiments involving PROTACs that utilize the (S,R,S)-AHPC-Boc as the VHL ligand.

Logical Workflow for PROTAC Specificity Validation

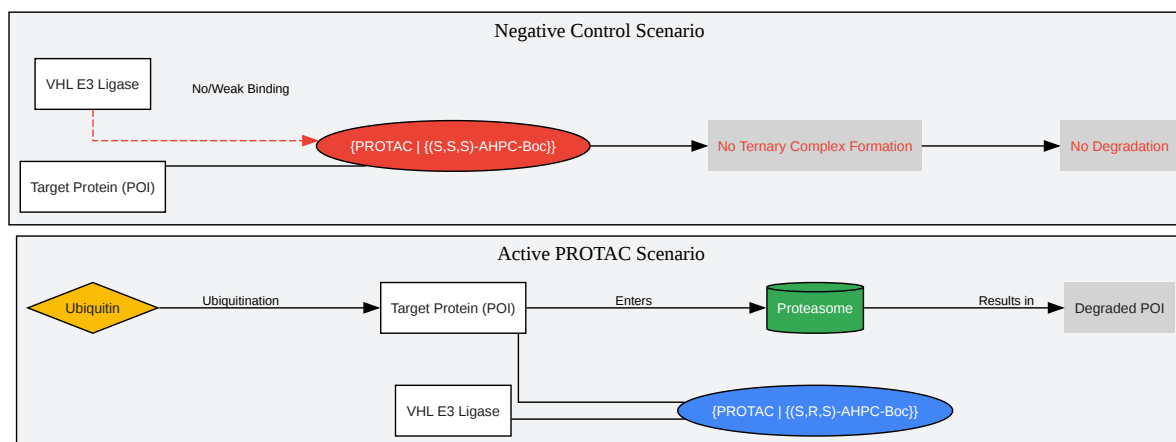


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Caption: Workflow for validating PROTAC specificity using (S,S,S)-AHPC-Boc.

PROTAC Mechanism of Action and the Role of the Negative Control

PROTACs function by inducing the ubiquitination and subsequent proteasomal degradation of a target protein. This is achieved by simultaneously binding to the target protein and an E3 ubiquitin ligase, thereby forming a ternary complex.



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Caption: The role of **(S,S,S)-AHPC-Boc** in demonstrating specific VHL recruitment.

The diagram illustrates that the (S,R,S) isomer facilitates the formation of a ternary complex between the target protein and the VHL E3 ligase, leading to ubiquitination and degradation. In contrast, the (S,S,S) isomer is unable to effectively bind to VHL, preventing the formation of the ternary complex and subsequent degradation of the target protein. This confirms that the degradation observed with the active PROTAC is a direct result of VHL recruitment.

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